

Current Development Status of Denfivontinib

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Compound Focus: Denfivontinib

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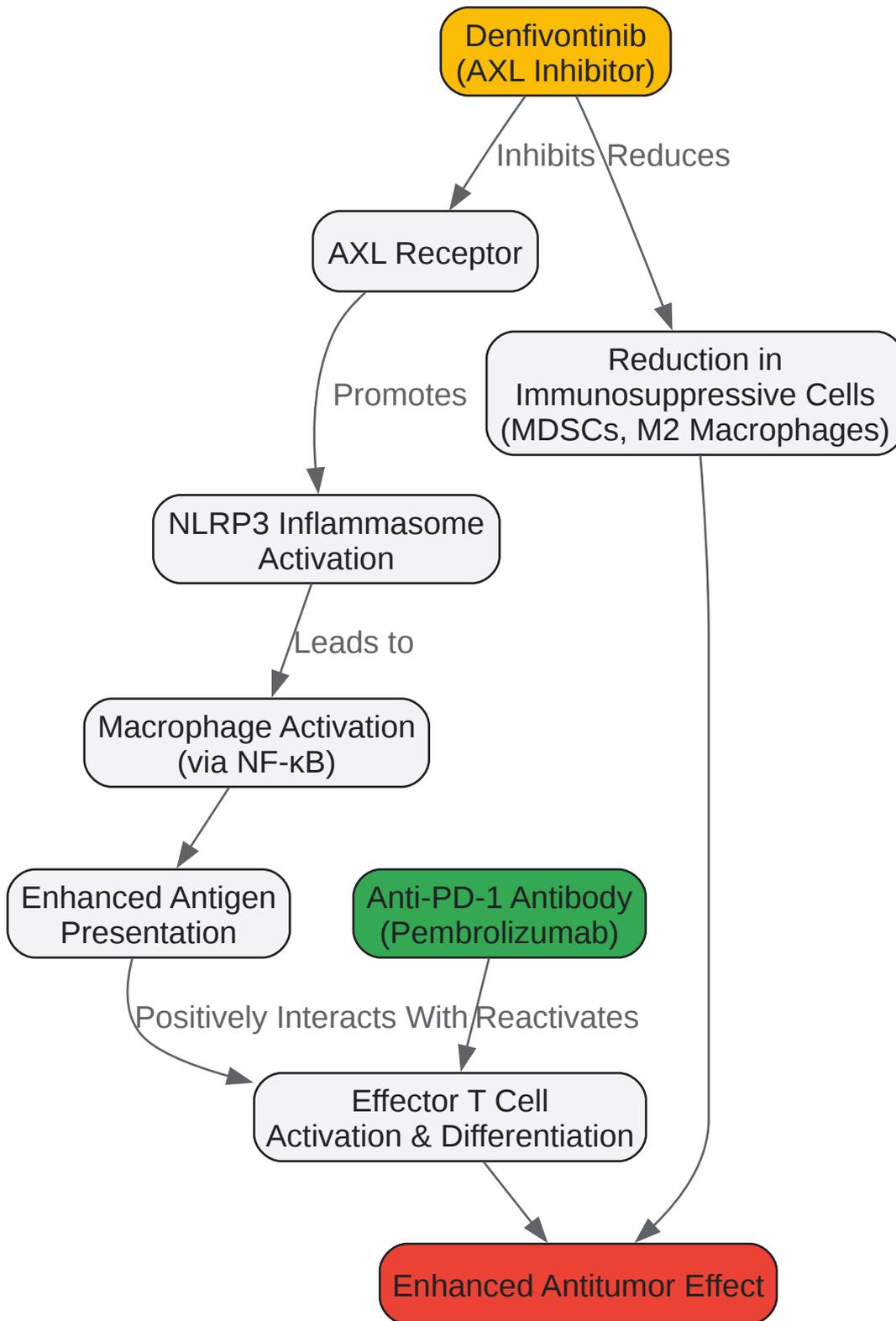
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Denfivontinib (also known as SKI-G-801) is an investigational drug and has not yet been approved for clinical use [1]. Its current development status is summarized in the table below.

Attribute	Details
Developed by	Genosco (a subsidiary of Oscotec Inc.) [1]
Current Development Phase	Phase I (as of the latest report) [1]
Primary Molecular Targets	FMS-like tyrosine kinase 3 (FLT3) and AXL receptor tyrosine kinase [1]
Investigated Conditions	Advanced solid cancers and relapsed or refractory Acute Myeloid Leukemia (AML) [1]

Insights from Preclinical Research

A 2024 preclinical study investigated how **denfivontinib** enhances the effects of anti-PD-1 immunotherapy (pembrolizumab), revealing its potential mechanism of action [2]. The diagram below illustrates the proposed signaling pathway and cellular interactions.



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The key findings from this preclinical study are summarized in the table below [2].

Aspect	Key Findings
Experimental Model	YHIM-2004 patient-derived xenograft (PDX) model from non-small cell lung cancer (NSCLC), established in humanized mice.
Combination Treatment	Denfivontinib (30 mg/kg, orally daily) + Pembrolizumab (10 mg/kg, intraperitoneally every 5 days).
Observed Efficacy	Improved antitumor effects compared to either agent alone.
Immunological Changes	Increased differentiation of effector CD4+ and CD8+ memory T cells; elevated IFN- γ expression.
Impact on Tumor Microenvironment	Reduction in immunosuppressive M2 macrophages and myeloid-derived suppressor cells (MDSCs).
Proposed Mechanism	AXL inhibition by denfivontinib potentiates the NLRP3 inflammasome pathway, leading to macrophage activation and enhanced antigen presentation to T cells.
Validation	Confirmed in AXL knockout mouse models.

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References

1. Denfivontinib by Genosco for Refractory Acute Myeloid ... [pharmaceutical-technology.com]
2. Denfivontinib Activates Effector T Cells Through the NLRP3 ... [pmc.ncbi.nlm.nih.gov]

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